

Personal protective equipment for handling Boc-NH-PEG10-NHS ester

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Compound of Interest

Compound Name: Boc-NH-PEG10-NHS ester

Cat. No.: B1193751

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Essential Safety and Handling Guide for Boc-NH-PEG10-NHS Ester

IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This guide provides essential, immediate safety and logistical information for handling **Boc-NH-PEG10-NHS ester**, a PROTAC (Proteolysis Targeting Chimera) linker used in research and drug development. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the product through proper handling, storage, and disposal.

Product Information and Physical Properties

Boc-NH-PEG10-NHS ester is a heterobifunctional PEG linker. It contains a Boc-protected amine and an N-Hydroxysuccinimide (NHS) ester. The polyethylene glycol (PEG) spacer enhances solubility in aqueous solutions. The NHS ester is reactive towards primary amines, while the Boc-protected amine can be deprotected under acidic conditions for subsequent conjugation.

Property	Value	Source
Chemical Formula	C ₃₂ H ₅₈ N ₂ O ₁₆	[1]
Molecular Weight	726.8 g/mol	[1]
Appearance	White to off-white solid	General knowledge for similar compounds
Solubility	Soluble in DMSO, DCM, DMF	[1]
Storage Temperature	-20°C	[1]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **Boc-NH-PEG10-NHS ester** to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendations	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from potential splashes of the compound or solvents.
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact. Change gloves immediately if contaminated.
Body Protection	Laboratory coat.	Protects skin and personal clothing from spills.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling the solid and preparing stock solutions.	Minimizes inhalation of any dust or aerosols.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintain the chemical's stability and prevent contamination.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the vial at -20°C in a desiccated environment.^[1]
- Keep the container tightly sealed to prevent moisture absorption, which can hydrolyze the NHS ester.

Handling:

- Allow the vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Handle the solid compound in a chemical fume hood to avoid inhalation of any fine particles.
- Use anhydrous solvents such as DMSO, DMF, or DCM for dissolution.^[1]
- Avoid using buffers that contain primary amines (e.g., Tris or glycine) in reactions, as they will compete with the intended target.

Disposal Plan

Dispose of all waste containing **Boc-NH-PEG10-NHS ester** in accordance with institutional and local environmental regulations for chemical waste.

Waste Categorization:

- **Solid Waste:** Unused solid compound, contaminated personal protective equipment (gloves, etc.), and weighing papers should be collected in a designated, sealed container for solid chemical waste.
- **Liquid Waste:** Unused solutions and the first rinse of contaminated glassware should be collected in a designated, sealed container for liquid chemical waste. Ensure the waste container is compatible with the solvents used.

- Sharps Waste: Needles, syringes, or other contaminated sharps should be disposed of in a designated sharps container.

Disposal Procedure:

- Segregate waste into solid, liquid, and sharps containers.
- Label all waste containers clearly with the contents, including the name of the chemical and the solvents used.
- Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) office.
- Do not dispose of this chemical down the drain or in the regular trash.

Experimental Protocol: Labeling a Protein with Boc-NH-PEG10-NHS Ester

This protocol provides a general procedure for labeling a protein with **Boc-NH-PEG10-NHS ester**. Optimization may be required for specific proteins.

Materials:

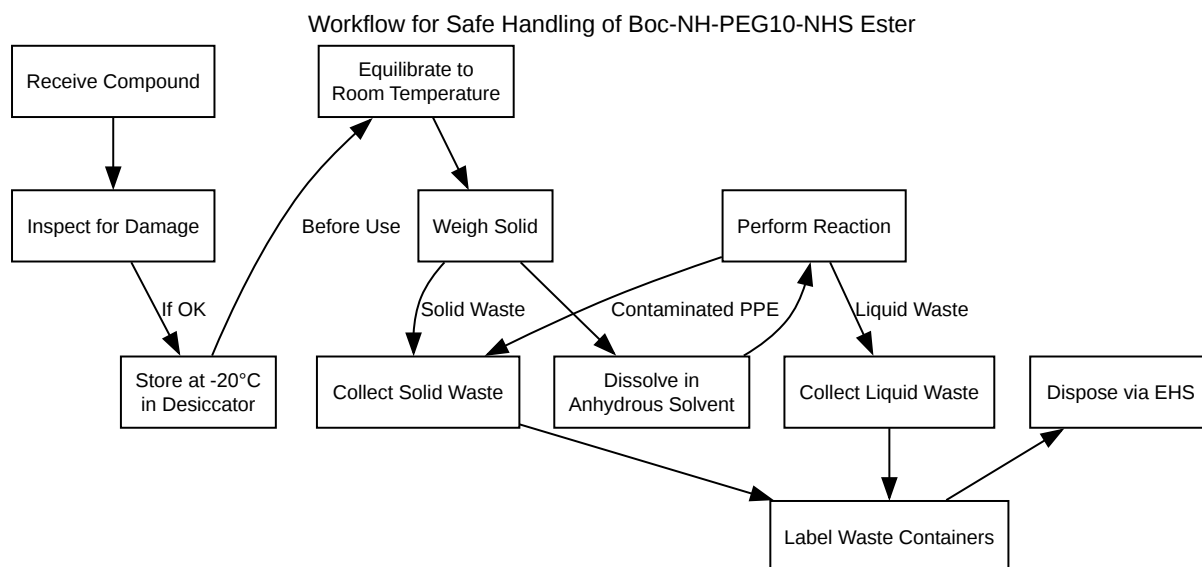
- **Boc-NH-PEG10-NHS ester**
- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.2-8.0)
- Anhydrous DMSO or DMF
- Desalting column or dialysis equipment

Procedure:

- Prepare Protein Solution: Dissolve the protein to be labeled in an amine-free buffer at a suitable concentration (e.g., 1-10 mg/mL).
- Prepare PEG Reagent Solution:

- Allow the vial of **Boc-NH-PEG10-NHS ester** to warm to room temperature.
- In a chemical fume hood, weigh a small amount of the reagent.
- Immediately before use, dissolve the reagent in anhydrous DMSO or DMF to prepare a stock solution (e.g., 10 mM). Do not store the stock solution, as the NHS ester is moisture-sensitive.[2]
- Conjugation Reaction:
 - Add a 10- to 50-fold molar excess of the dissolved **Boc-NH-PEG10-NHS ester** to the protein solution.
 - The volume of the organic solvent should not exceed 10% of the total reaction volume.
 - Incubate the reaction at room temperature for 30-60 minutes or on ice for 2 hours.
- Purification:
 - Remove the excess, unreacted PEG reagent and byproducts using a desalting column or by dialysis against an appropriate buffer.
- Storage:
 - Store the purified, PEGylated protein under conditions that are optimal for the unmodified protein.

Diagrams



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Caption: Logical workflow for handling **Boc-NH-PEG10-NHS ester**.

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References

- 1. t-Boc-N-amido-PEG10-NHS ester | BroadPharm [broadpharm.com]
- 2. broadpharm.com [broadpharm.com]
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